

Safe Disposal of 1,2-Hexanediol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Hexanediol

Cat. No.: B041856

[Get Quote](#)

This document provides essential safety and logistical information for the proper handling and disposal of **1,2-Hexanediol** (CAS No. 6920-22-5), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Chemical Safety and Disposal Overview

1,2-Hexanediol is a synthetic solvent, emollient, and preservative commonly used in cosmetics and printer inks.[1][2] While it is readily biodegradable, its hazardous characteristics necessitate careful disposal.[3] It is a serious eye irritant, a skin irritant, and may cause respiratory irritation.[3][4][5] Furthermore, studies have shown it to be phytotoxic, meaning it can be harmful to plant life and other organisms if improperly released into the environment.[1][2][6] Therefore, it must be disposed of as hazardous waste in accordance with regulations.[3][7]

Property	Information	Source
CAS Number	6920-22-5	[4]
Primary Hazards	Causes serious eye irritation (HP 4), skin irritation, and may cause respiratory irritation.	[3][4]
Environmental Hazards	Phytotoxic; can cause considerable damage to plants and other organisms.	[1][2][6]
Disposal Classification	Must be disposed of as hazardous waste.	[3][7]
Prohibited Disposal	Do not empty into drains or release into the environment.	[3][4][8]
Recommended Disposal	Offer to a licensed professional waste disposal company.	[4][8]

Standard Operating Procedure: Waste Disposal

This procedure outlines the step-by-step process for collecting and disposing of **1,2-Hexanediol** waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **1,2-Hexanediol** waste, ensure you are wearing the appropriate PPE:

- Eye Protection: Tight-sealing safety goggles or a face shield.[9]
- Hand Protection: Chemical-resistant gloves.[5][9]
- Body Protection: Lab coat or other appropriate protective clothing to prevent skin exposure.
[9]

Step 2: Waste Collection

- Collect waste **1,2-Hexanediol** and any materials contaminated with it (e.g., paper towels, absorbent pads) in a dedicated waste container.
- Do not mix with other chemical waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) office.[\[10\]](#)

Step 3: Container Selection and Labeling

- Use a container that is in good condition and compatible with **1,2-Hexanediol**.[\[10\]](#) The original product container is often a suitable choice.[\[10\]](#)
- The container must be clearly labeled with the words "HAZARDOUS WASTE" and a full description of the contents, including "**1,2-Hexanediol**".[\[3\]](#)[\[10\]](#)[\[11\]](#)
- Keep the container securely closed at all times, except when adding waste.[\[4\]](#)[\[10\]](#)[\[12\]](#)

Step 4: On-Site Storage

- Store the sealed waste container in a designated hazardous waste accumulation area.
- The storage area should be a cool, dry, and well-ventilated place, away from incompatible materials and ignition sources.[\[4\]](#)[\[9\]](#)[\[13\]](#)

Step 5: Final Disposal

- Arrange for waste pickup through your institution's EHS office or a licensed professional waste disposal service.[\[4\]](#)
- All waste disposal must be conducted in accordance with local, state, and federal regulations, such as those set by the U.S. Environmental Protection Agency (EPA).[\[10\]](#)[\[13\]](#)
[\[14\]](#)

Emergency Protocol: Spill Management

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

Small Spills

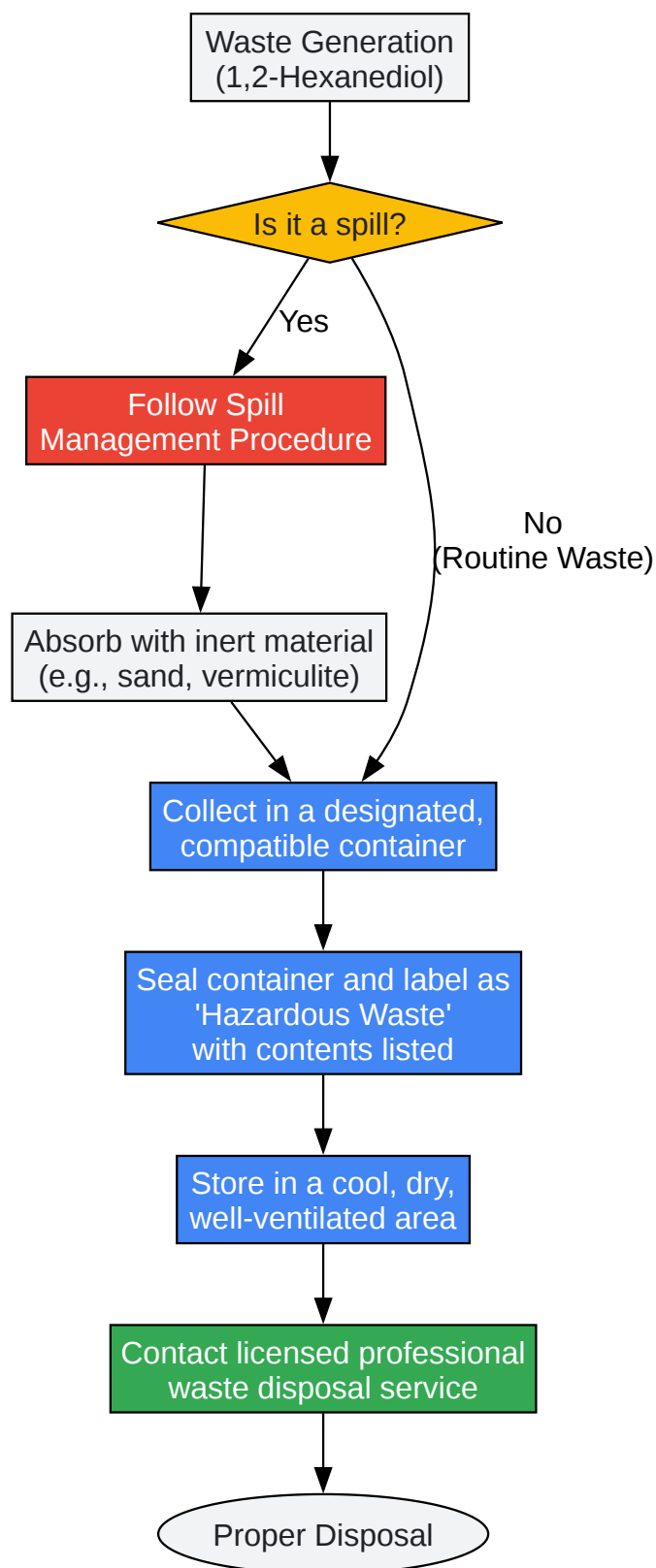
- Ensure adequate ventilation and wear appropriate PPE.[4][9]
- Contain the spill and absorb it with an inert, non-combustible material such as sand, earth, vermiculite, or a general-purpose binder.[3][4][8][13]
- Carefully collect the absorbed material and place it into a suitable, sealed, and properly labeled container for disposal as hazardous waste.[4][9]
- Clean the spill area thoroughly to remove any residual contamination.[5]

Large Spills

- Evacuate personnel to a safe area.[4]
- Alert your institution's EHS office or emergency response team immediately.[13]
- Increase ventilation and eliminate all ignition sources.[13]
- If it is safe to do so, stop the leak and contain the spill to prevent it from entering drains or waterways.[3][4][13]
- Cleanup should only be performed by trained personnel equipped with appropriate PPE, including respiratory protection if necessary.[9][13]

Disposal Workflow and Decision Process

The following diagram illustrates the logical workflow for the proper disposal of **1,2-Hexanediol**.



[Click to download full resolution via product page](#)

Diagram 1. **1,2-Hexanediol** Disposal Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bubbleandbee.com [bubbleandbee.com]
- 2. The potential risk of 1,2-hexanediol_Chemicalbook [chemicalbook.com]
- 3. carlroth.com [carlroth.com]
- 4. happycall.biz [happycall.biz]
- 5. vigon.com [vigon.com]
- 6. Assessment of the potential risk of 1,2-hexanediol using phytotoxicity and cytotoxicity testing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. benchchem.com [benchchem.com]
- 9. fishersci.com [fishersci.com]
- 10. engineering.purdue.edu [engineering.purdue.edu]
- 11. Chemical & Hazardous Waste Disposal at IU Regionals: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- 12. ccsc.net [ccsc.net]
- 13. datasheets.scbt.com [datasheets.scbt.com]
- 14. epa.gov [epa.gov]
- To cite this document: BenchChem. [Safe Disposal of 1,2-Hexanediol: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041856#1-2-hexanediol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com